

(S)-3-Ethylmorpholine: A Comprehensive Technical Guide to its Physical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-3-Ethylmorpholine

Cat. No.: B1384832

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **(S)-3-Ethylmorpholine**, a key chiral intermediate in organic synthesis and pharmaceutical development. This document outlines its key physicochemical characteristics, presents detailed experimental protocols for their determination, and includes a workflow for the systematic characterization of such compounds.

Core Physical Properties of (S)-3-Ethylmorpholine

(S)-3-Ethylmorpholine is a colorless liquid at room temperature. A summary of its key physical properties is presented in the table below. It is important to note that some of the available data does not specify the stereoisomer; however, the physical properties of the racemate and the individual enantiomers are generally considered to be very similar.

Physical Property	Value	Units
Molecular Formula	C ₆ H ₁₃ NO	-
Molecular Weight	115.17	g/mol
Appearance	Colorless Liquid	-
Boiling Point	134 - 135	°C
Density	0.91	g/cm ³
Solubility in Water	Soluble	-
Refractive Index	1.437	-
Flash Point	32	°C

Experimental Protocols for Physical Property Determination

Accurate determination of physical properties is crucial for the characterization and quality control of **(S)-3-Ethylmorpholine**. The following section details standardized experimental methodologies for measuring its key physical parameters.

Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For small sample volumes, the capillary method is a common and reliable technique.

Apparatus:

- Thiele tube or oil bath
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube

- Heat source (e.g., Bunsen burner or heating mantle)
- Liquid for heating bath (e.g., mineral oil)
- Sample of **(S)-3-Ethylmorpholine**

Procedure:

- A small amount of **(S)-3-Ethylmorpholine** is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is then immersed in a Thiele tube or an oil bath.
- The heating bath is gently heated. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is discontinued once a steady stream of bubbles is observed.
- The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.

Determination of Density (Oscillating U-tube Method)

Modern digital density meters, operating on the oscillating U-tube principle, provide a rapid and highly accurate method for density determination, complying with standards such as ASTM D4052.

Apparatus:

- Digital Density Meter with an oscillating U-tube
- Syringe for sample injection
- Thermostatic control for the measuring cell

- Calibrating fluids (e.g., dry air and deionized water)
- Sample of **(S)-3-Ethylmorpholine**

Procedure:

- The instrument's measuring cell is cleaned and dried.
- A two-point calibration is performed using dry air and deionized water at a known temperature (e.g., 20°C).
- The sample of **(S)-3-Ethylmorpholine** is drawn into a syringe, ensuring no air bubbles are present.
- The sample is injected into the measuring cell of the density meter.
- The instrument measures the oscillation period of the U-tube containing the sample and calculates the density.
- The measurement is typically repeated to ensure reproducibility. The temperature of the measurement is recorded.

Determination of Refractive Index (Abbe Refractometer)

The refractive index is a fundamental physical property that is a measure of how light propagates through a substance. It is a valuable indicator of purity.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Light source (typically a sodium lamp, 589 nm)
- Dropper or pipette
- Sample of **(S)-3-Ethylmorpholine**

- Calibration standard (e.g., distilled water)

Procedure:

- The refractometer is turned on, and the constant temperature water bath is set to the desired temperature (e.g., 20°C) and allowed to circulate through the prisms.
- The prisms of the refractometer are cleaned with a suitable solvent (e.g., ethanol) and allowed to dry.
- A drop of the **(S)-3-Ethylmorpholine** sample is placed on the surface of the measuring prism.
- The prisms are closed and locked.
- The light source is positioned, and the eyepiece is adjusted to bring the dividing line between the light and dark fields into sharp focus.
- The control knob is turned to move the dividing line to the center of the crosshairs.
- The refractive index is read from the instrument's scale.

Determination of Aqueous Solubility (Qualitative)

A qualitative assessment of solubility in water is a fundamental first step in characterizing a compound's properties.

Apparatus:

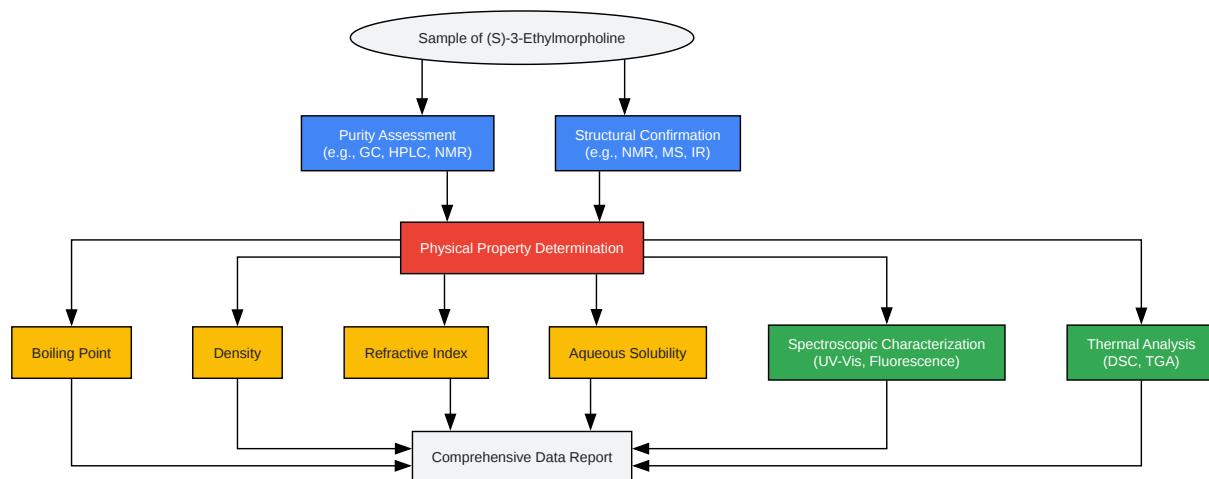
- Test tubes
- Vortex mixer or shaker
- Distilled water
- Sample of **(S)-3-Ethylmorpholine**

Procedure:

- Approximately 1 mL of distilled water is placed in a clean test tube.
- A small amount (e.g., 100 μ L) of **(S)-3-Ethylmorpholine** is added to the test tube.
- The mixture is agitated vigorously using a vortex mixer or by shaking for a set period (e.g., 1 minute).
- The mixture is allowed to stand and is then visually inspected for the presence of a single, clear phase (indicating solubility) or for the presence of cloudiness, an emulsion, or separate layers (indicating insolubility or partial solubility).

Physicochemical Characterization Workflow

The systematic characterization of a small organic molecule like **(S)-3-Ethylmorpholine** is a critical process in research and development. The following diagram illustrates a typical workflow for determining its key physical and chemical properties.



[Click to download full resolution via product page](#)

Physicochemical characterization workflow for a small organic molecule.

- To cite this document: BenchChem. [(S)-3-Ethylmorpholine: A Comprehensive Technical Guide to its Physical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1384832#physical-properties-of-s-3-ethylmorpholine\]](https://www.benchchem.com/product/b1384832#physical-properties-of-s-3-ethylmorpholine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com